

Octyl isocyanate chemical properties and reactivity

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Compound of Interest

Compound Name: Octyl isocyanate

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **Octyl Isocyanate**

For researchers, scientists, and professionals in drug development, a thorough understanding of reactive chemical intermediates is paramount. **Octyl isocyanate** (1-isocyanatooctane) is a versatile reagent utilized in a variety of synthetic applications, from polymer chemistry to the modification of biologically active molecules. This guide provides a comprehensive overview of its chemical properties, reactivity, and handling protocols.

Chemical and Physical Properties

Octyl isocyanate is a combustible and moisture-sensitive liquid.^{[1][2]} Its core chemical and physical characteristics are summarized below, providing essential data for experimental design and safety assessments.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₇ NO	[3][4]
Molecular Weight	155.24 g/mol	[3]
Appearance	Liquid	[4]
Density	0.88 g/mL at 25 °C	[5]
Boiling Point	200-204 °C	[5]
139 °C at 14 mmHg	[5]	
Refractive Index	n _{20/D} 1.432	[5]
Flash Point	71 °C (159.8 °F) - closed cup	[5]
Solubility in Water	Insoluble, reacts with water	[4]
CAS Number	3158-26-7	[3][4]
EC Number	221-598-1	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **octyl isocyanate** in reaction mixtures.

Spectrum Type	Key Features / Notes	Citations
FTIR	Spectra available (Neat and ATR-IR).	[3][6]
¹ H NMR	Spectra available.	[6][7][8]
¹³ C NMR	Spectra available.	[6]
Mass Spec	GC-MS data available.	[6]
Raman	Spectrum available.	[6]

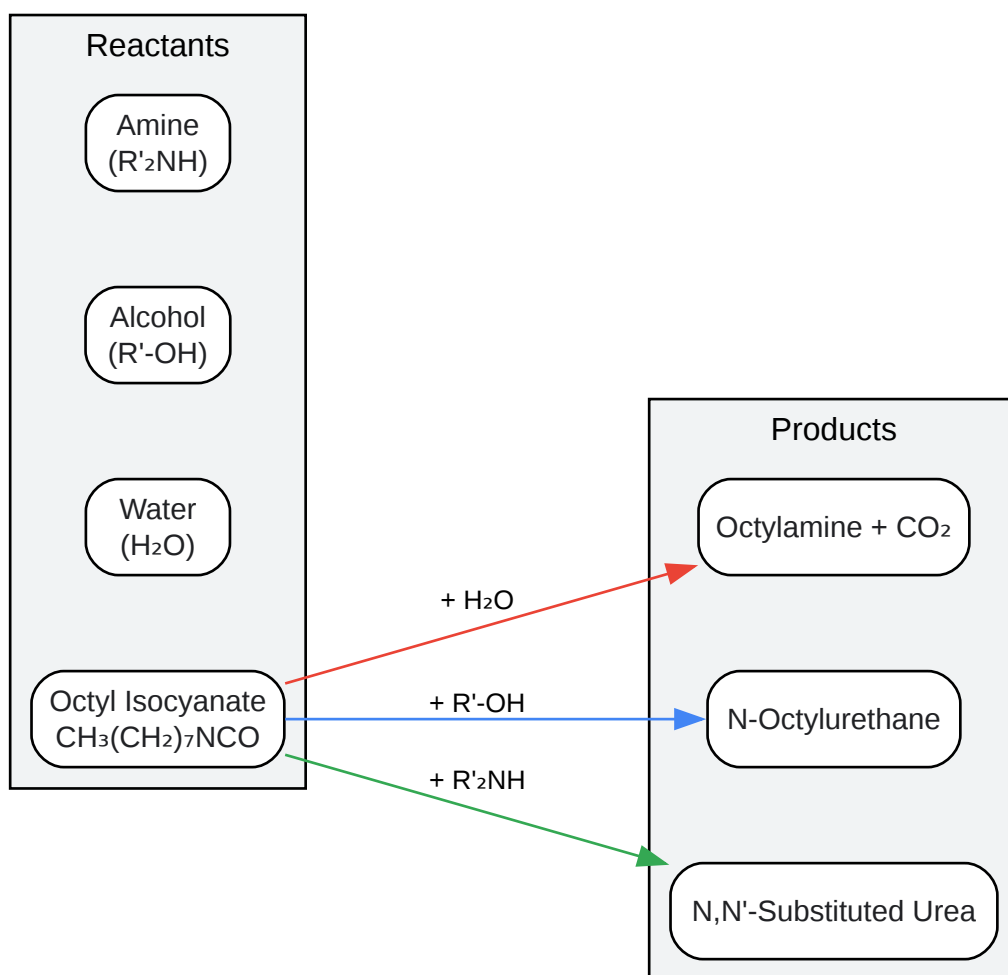
Reactivity of Octyl Isocyanate

The isocyanate functional group (-N=C=O) is highly electrophilic, making **octyl isocyanate** reactive toward a wide range of nucleophiles.^{[9][10]} This reactivity is the foundation of its utility in chemical synthesis. It is incompatible with strong oxidizing agents, strong acids, strong bases, alcohols, and amines.^{[1][11]}

Reaction with Nucleophiles

Isocyanates readily undergo nucleophilic addition at the central carbon atom of the NCO group.^{[9][12]} These reactions are often exothermic and can be vigorous.^[13]

- **Water:** Reacts with water to form an unstable carbamic acid, which then decomposes to yield octylamine and carbon dioxide gas.^{[9][10][13]} This reaction is a key consideration for handling and storage, as exposure to moisture will degrade the reagent.^{[2][4]}
- **Alcohols:** The reaction with alcohols produces stable N-octylcarbamates, commonly known as urethanes.^{[9][10]} This is one of the most common applications of isocyanates, forming the basis of polyurethane chemistry.^[10] The reaction can be catalyzed by tertiary amines or organotin compounds like dibutyltin dilaurate (DBTDL).^{[9][14]}
- **Amines:** Primary and secondary amines react with **octyl isocyanate** to form N,N'-substituted ureas.^{[9][10]} This reaction is typically very fast and does not require a catalyst.^[15]
- **Thiols:** In the presence of a base catalyst, thiols will react to form thiourethanes.^[15]



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Caption: Reaction pathways of **octyl isocyanate** with common nucleophiles.

Polymerization

Hazardous polymerization of **octyl isocyanate** does not typically occur under normal conditions.[1][11] However, acids and bases can initiate polymerization reactions.[13] Anionic polymerization of isocyanates, including n-**octyl isocyanate**, can be achieved using initiators like sodium naphthalenide to produce polyisocyanates.[16]

Thermal Decomposition

During a fire, irritating and highly toxic gases may be generated through thermal decomposition.[4][11] Hazardous decomposition products include nitrogen oxides (NO_x),

carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[11]

Experimental Protocols

Due to its hazardous nature, strict adherence to safety protocols is essential when working with **octyl isocyanate**. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin and eye irritation, as well as allergic or asthma-like symptoms.[1]

General Handling and Storage

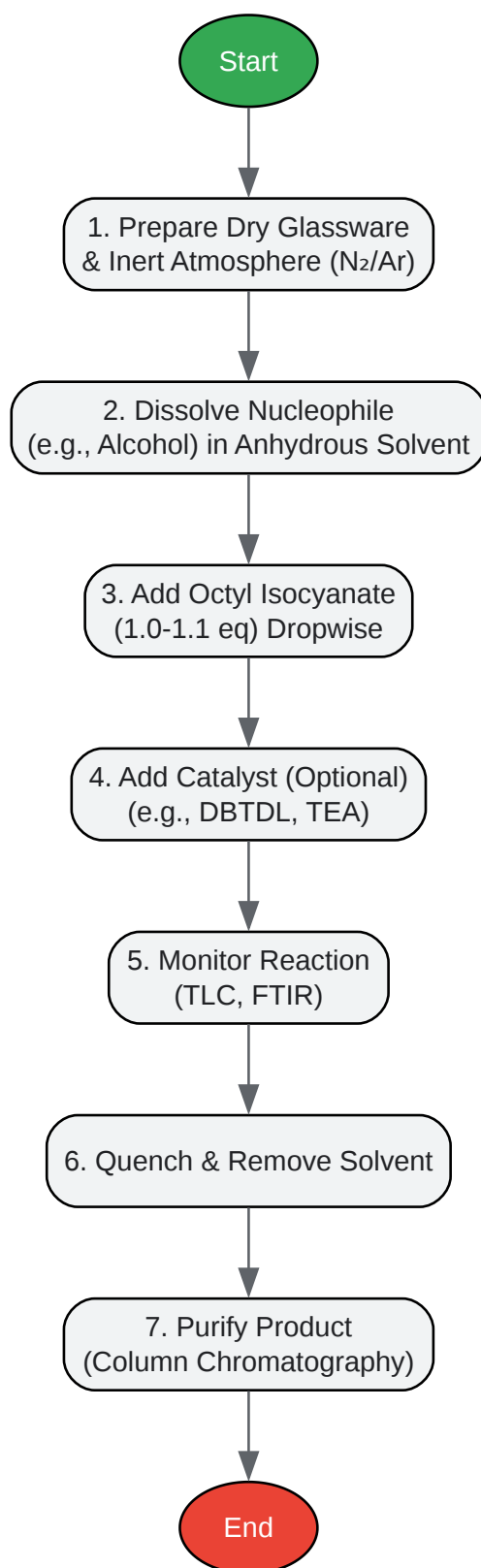
- **Handling:** Always work in a well-ventilated area, preferably under a chemical fume hood.[11] Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[1][2] Avoid contact with skin and eyes and prevent inhalation of vapors.[11][17]
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances.[4] Keep containers tightly closed to prevent contact with moisture.[1][2] Store away from heat, sparks, open flames, and other sources of ignition.[1]

General Protocol for Reaction with Nucleophiles (e.g., Alcohols)

The following is a generalized protocol for the synthesis of a carbamate from an alcohol. This procedure should be adapted based on the specific reactivity of the substrate and the scale of the reaction.

- **Preparation:** Ensure all glassware is thoroughly dried to prevent reaction with water. The reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).[14]
- **Reaction Setup:** To a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stir bar, add the desired alcohol and dissolve it in an appropriate anhydrous solvent (e.g., toluene, THF).
- **Addition of Isocyanate:** Slowly add **octyl isocyanate** (typically 1.0-1.1 equivalents) to the stirring alcohol solution at room temperature.[14]

- **Catalysis (if necessary):** For less reactive nucleophiles like alcohols, a catalyst can be added. Common catalysts include dibutyltin dilaurate (DBTDL) or tertiary amines like triethylamine (TEA) or 1,4-diazabicyclo[2.2.2]octane (DABCO).^[14] The catalyst is typically added in small amounts (e.g., 0.1-1.0 mol%).
- **Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) or by spectroscopic methods such as FTIR, observing the disappearance of the strong isocyanate peak around 2250-2275 cm^{-1} .
- **Work-up:** Once the reaction is complete, it can be quenched by adding a small amount of methanol to consume any excess isocyanate. The solvent is then removed under reduced pressure.^[14]
- **Purification:** The crude product can be purified using standard techniques such as silica gel column chromatography.^[14]



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Caption: A generalized experimental workflow for nucleophilic addition reactions.

Applications in Research and Drug Development

The high reactivity of **octyl isocyanate** makes it a useful building block in organic synthesis and pharmaceutical research.

- **Polymer Chemistry:** It has been used to suppress side reactions during polymerization processes.[5][18] It is also a monomer for the synthesis of poly(n-**octyl isocyanate**).[16]
- **Synthesis of Small Molecules:** **Octyl isocyanate** is used to synthesize various compounds, including ureas and organogelators.[5][18] For example, it reacts with N-cyclopropylamine to form N-cyclopropyl-N'-octylurea.[5]
- **Drug Development and Discovery:** Isocyanates are important intermediates in the synthesis of pharmaceuticals.[19] They are used to create carbamate and urea linkages, which are present in many biologically active molecules.[19] The isocyanate group can be used to attach chemical tags or moieties to existing drug-like small molecules to study their biological targets and mechanisms of action.[20] This approach is valuable for creating probes for target identification and validation in drug discovery pipelines.[20] For instance, **octyl isocyanate** was reported to inactivate the serine proteinase, chymotrypsin.[18]

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